

"safe handling and storage procedures for 4,5-Dichloropicolinic acid"

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Compound of Interest

Compound Name: 4,5-Dichloropicolinic acid

Cat. No.: B1331721

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Application Notes and Protocols for 4,5-Dichloropicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **4,5-Dichloropicolinic acid**, a chemical intermediate used in various research and development applications. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Product Information and Physical Data

4,5-Dichloropicolinic acid is a chlorinated pyridinecarboxylic acid. Below is a summary of its key physical and chemical properties.

| Property | Value |
|-------------------|---|
| CAS Number | 73455-13-7 |
| Molecular Formula | C ₆ H ₃ Cl ₂ NO ₂ |
| Molecular Weight | 192.00 g/mol |
| Boiling Point | 328.2°C at 760 mmHg |
| Flash Point | 152.3°C |
| Density | 1.612 g/cm ³ |
| Physical Form | Solid |

Hazard Identification and Safety Precautions

4,5-Dichloropicolinic acid is classified as a hazardous substance. The primary hazards include skin, eye, and respiratory tract irritation. It is harmful if swallowed. All personnel handling this compound must be thoroughly familiar with its hazards and follow all prescribed safety precautions.

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4,5-Dichloropicolinic acid** to minimize exposure risk.

| PPE Item | Specification |
|------------------------|--|
| Eye Protection | Chemical safety goggles or a face shield. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). |
| Body Protection | Laboratory coat, closed-toe shoes. For larger quantities, consider a chemical-resistant apron or suit. |
| Respiratory Protection | Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended. |

Experimental Protocols: Safe Handling and Storage

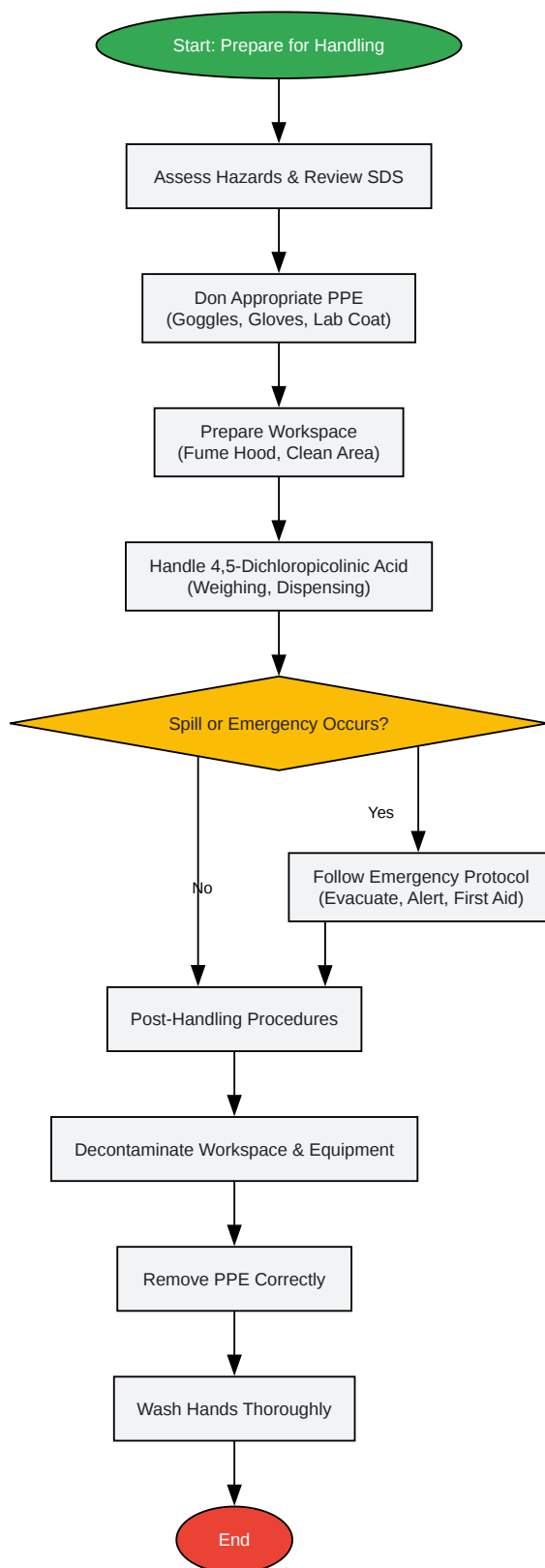
- Preparation: Before handling, ensure that the work area is clean and uncluttered. A chemical fume hood should be used for all operations that may generate dust or aerosols.
- Dispensing: Carefully weigh and dispense the required amount of **4,5-Dichloropicolinic acid** in a fume hood. Use appropriate tools (e.g., spatula, weighing paper) to avoid direct contact.
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to prevent splashing. If the dissolution is exothermic, use a cooling bath.

- Post-Handling: After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.
- Container: Store **4,5-Dichloropicolinic acid** in its original, tightly sealed container.
- Location: Keep in a cool, dry, and well-ventilated area.^[1] Store away from direct sunlight and sources of ignition.^[2]
- Segregation: Store separately from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.^[3]
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.
- Small Spills:
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a suitable container for disposal.
 - Clean the spill area with a suitable decontamination solution.
- Large Spills:
 - Evacuate the area immediately and alert emergency services.
 - Prevent the spill from entering drains or waterways.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^[4]^[5]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.^[5]

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][5]
- Containerization: Collect all waste containing **4,5-Dichloropicolinic acid** in a designated, labeled, and sealed container.
- Compatibility: Ensure the waste container is compatible with the chemical waste.[6]
- Disposal: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[3][7] Do not dispose of it down the drain or in the regular trash. Contact a licensed professional waste disposal service.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4,5-Dichloropicolinic acid**.



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